

A Researcher's Guide to DM1-SMe: Procurement and Technical Application

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Compound of Interest

Compound Name: DM1-SMe

Cat. No.: B10775977

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **DM1-SMe**, a potent microtubule inhibitor crucial for the development of next-generation cancer therapeutics. This document outlines key purchasing information, detailed experimental protocols, and the core biological pathways influenced by this compound.

DM1-SMe, a derivative of the natural product maytansine, is a highly effective cytotoxic agent. Its primary application is as a payload in antibody-drug conjugates (ADCs), where it is linked to a monoclonal antibody that specifically targets cancer cells. This targeted delivery system minimizes systemic toxicity while maximizing the therapeutic effect at the tumor site.[\[1\]](#)[\[2\]](#)

Supplier and Purchasing Information

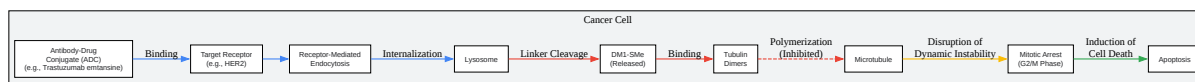
For research purposes, **DM1-SMe** is available from several reputable suppliers. Purity levels are consistently high across vendors, typically exceeding 98%. Pricing can vary based on the quantity purchased and the specific supplier. Below is a summary of publicly available information from various suppliers. Researchers are advised to request quotes directly from the suppliers for the most up-to-date pricing and availability.

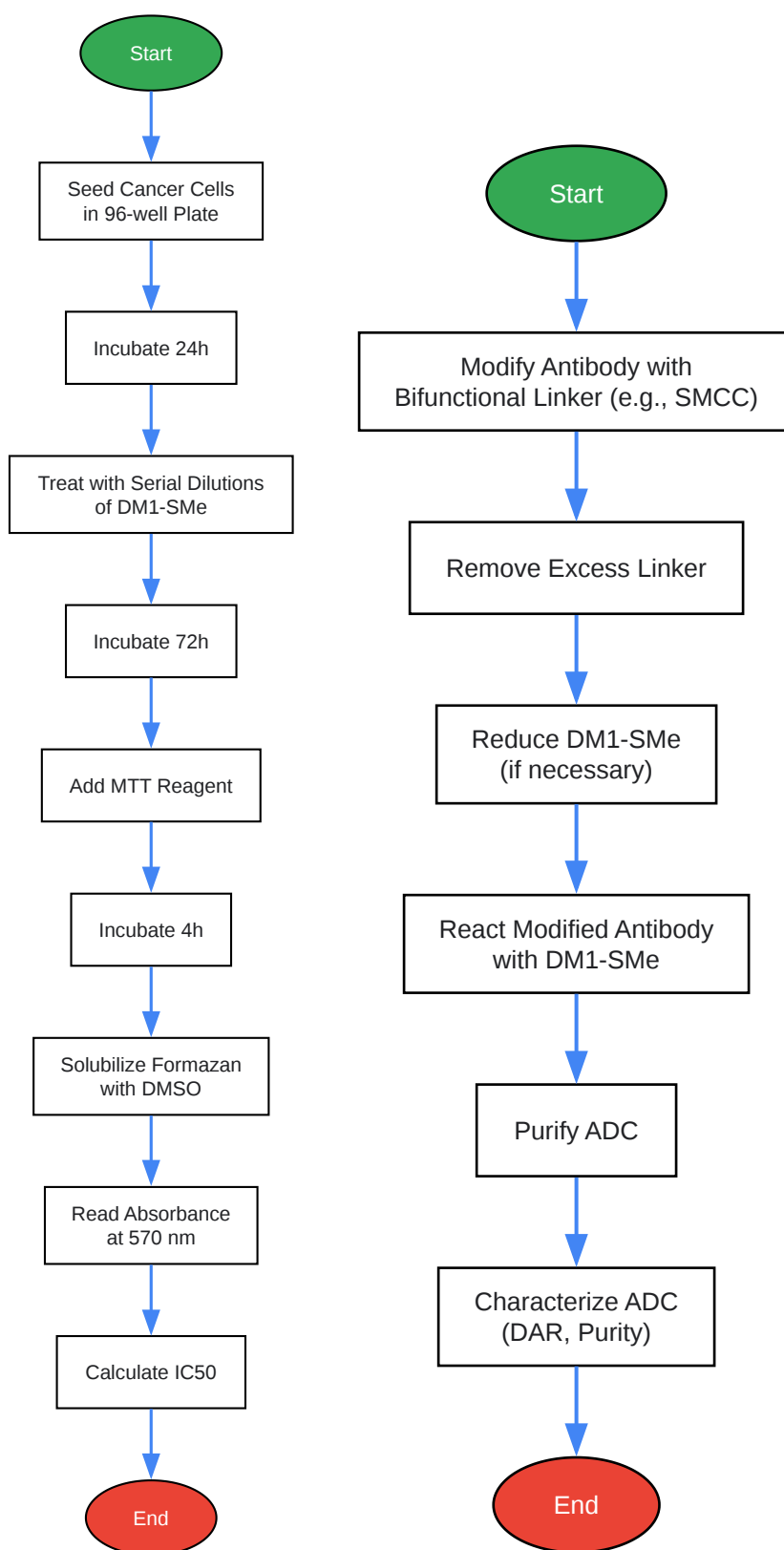
Supplier	Catalog Number (Example)	Purity	Available Quantities (Examples)	Price (USD, Examples)
AdooQ Bioscience	A15960	>99% (HPLC)	1mg, 5mg, 10mg	Contact for pricing
MedchemExpress	HY-100128	99.08%	10 mM * 1 mL in DMSO, 5mg, 10mg, 50mg, 100mg	\$205 (10mM*1mL), Contact for other sizes
Aladdin Scientific	D646368-100mg	≥98%	5mg, 10mg, 25mg, 50mg, 100mg	\$150.90 (5mg), \$1350.90 (100mg)
ChemicalBook	Varies by supplier	Varies	1mg, 5mg, 10mg	\$30 (1mg, 96% Purity), Varies by supplier
BOC Sciences	138148-68-2	High Purity	25mg	\$519 (25mg)
Cayman Chemical	138148-68-2	Not specified	Not specified	Contact for pricing
BroadPharm	BP-42970	Not specified	Not specified	Contact for pricing

Mechanism of Action: Microtubule Disruption

DM1-SMe exerts its cytotoxic effects by potently inhibiting microtubule polymerization.^{[1][2]} Microtubules are essential components of the cytoskeleton, playing a critical role in cell division (mitosis), intracellular transport, and maintenance of cell shape.

By binding to tubulin, the protein subunit of microtubules, **DM1-SMe** disrupts the dynamic instability of these structures. This interference leads to the arrest of the cell cycle at the G2/M phase, preventing cancer cells from dividing and ultimately triggering programmed cell death (apoptosis).^{[3][4]}





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References

- 1. adc.bocsci.com [adc.bocsci.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Antibody-DM1 Conjugates as Cancer Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
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